

Application Note: Comprehensive Analytical Characterization of 2-Pentyloxy-5-phenylaniline

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Compound of Interest

Compound Name: 2-Pentyloxy-5-phenylaniline

CAS No.: 206761-83-3

Cat. No.: B1349974

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Abstract

This document provides a comprehensive guide to the analytical methods for the complete characterization of **2-Pentyloxy-5-phenylaniline**, a substituted aromatic amine of interest in pharmaceutical and chemical synthesis. As a key intermediate, verifying its identity, purity, and stability is critical. This guide is intended for researchers, scientists, and drug development professionals, offering detailed protocols for chromatographic and spectroscopic analysis. We will explore High-Performance Liquid Chromatography (HPLC) for purity assessment, Gas Chromatography-Mass Spectrometry (GC-MS) for volatile impurity profiling, and a suite of spectroscopic techniques (NMR, MS, FTIR, and UV-Vis) for unambiguous structural elucidation. The causality behind experimental choices is explained to provide a framework for method development and validation.

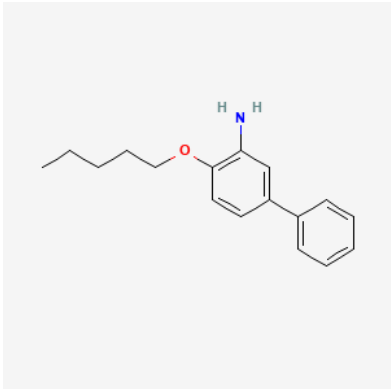
Introduction

2-Pentyloxy-5-phenylaniline is a complex organic molecule featuring an aniline core, a pentyloxy ether group, and a phenyl substituent. This unique combination of functional groups makes it a valuable building block but also presents distinct analytical challenges. Robust and

reliable analytical methods are paramount for ensuring the quality, safety, and efficacy of any downstream products. This application note details an integrated analytical workflow designed to provide a complete profile of the molecule, from its basic physical properties to its detailed structural and purity characteristics.

Physicochemical Properties

A thorough understanding of the molecule's physical and chemical properties is the foundation of any analytical strategy. These properties influence sample preparation, chromatographic behavior, and spectroscopic response.

Property	Value	Source
Chemical Structure		
CAS Number	206761-83-3	[1][2]
Molecular Formula	C ₁₇ H ₂₁ NO	[1]
Molecular Weight	255.36 g/mol	[1][3][4]
Monoisotopic Mass	255.162314 Da	[1]
Calculated logP	4.6	[1]
Hydrogen Bond Acceptors	2	[1]
Hydrogen Bond Donors	1 (from -NH ₂)	
Rotatable Bonds	6	[1]
Topological Polar Surface Area	35.2 Å ²	[1]
Physical Properties	Data not readily available in cited literature. Expected to be a solid or high-boiling liquid at room temperature based on its molecular weight and structure.	
Solubility	Expected to be soluble in organic solvents like methanol, acetonitrile, chloroform, and ethyl acetate; sparingly soluble in water due to its high logP.	

Chromatographic Analysis for Purity and Quantification

Chromatographic techniques are essential for separating the target analyte from impurities, byproducts, and starting materials.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Principle: Reversed-phase HPLC (RP-HPLC) is the method of choice for non-volatile or thermally sensitive molecules like **2-Pentyloxy-5-phenylaniline**. The molecule's significant hydrophobicity, driven by the phenyl and pentyl groups, ensures strong retention on a nonpolar stationary phase (like C18), while a polar mobile phase allows for controlled elution. UV detection is highly effective due to the presence of aromatic chromophores.

Experimental Protocol:

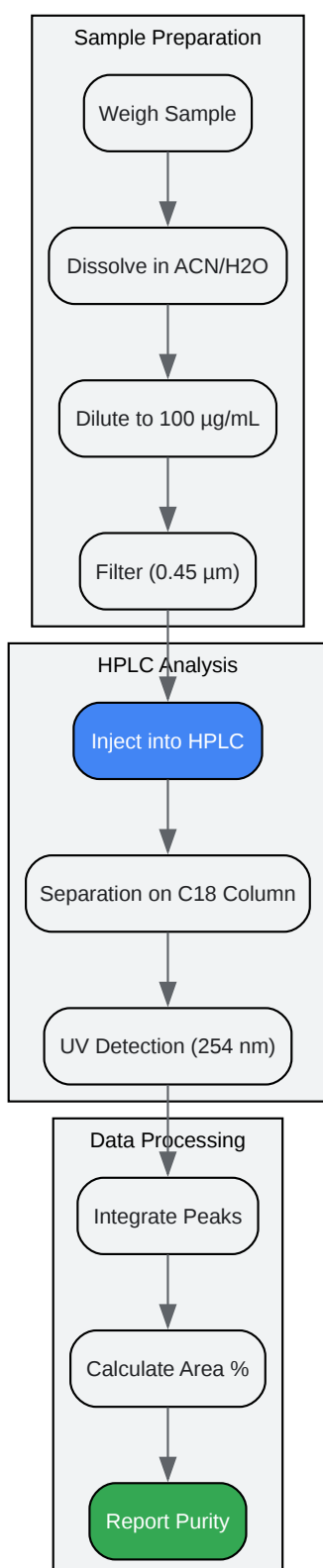
- Sample Preparation:
 - Accurately weigh approximately 10 mg of the **2-Pentyloxy-5-phenylaniline** sample.
 - Dissolve in a 10 mL volumetric flask using a diluent of 50:50 (v/v) acetonitrile and water to create a 1 mg/mL stock solution.
 - Sonicate for 5 minutes to ensure complete dissolution.
 - Perform a further 1:10 dilution with the same diluent to yield a working concentration of 100 µg/mL.
 - Filter the final solution through a 0.45 µm syringe filter prior to injection.
- Chromatographic Conditions:
 - The conditions provided are a starting point and should be optimized for specific impurity profiles. The use of a gradient allows for the elution of both more polar and more nonpolar impurities in a single run.^[5]

Parameter	Recommended Condition	Rationale
Instrument	UPLC/HPLC System with UV/PDA Detector	Standard for pharmaceutical analysis.
Column	C18, 100 Å, 2.1 x 100 mm, 1.8 µm	Provides excellent retention and resolution for hydrophobic aromatic compounds.
Mobile Phase A	0.1% Formic Acid in Water	Acidification improves peak shape for the basic aniline group. [6]
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Acetonitrile is a common organic modifier with good UV transparency.
Gradient	0-1 min: 40% B; 1-8 min: 40% to 95% B; 8-9 min: 95% B; 9-9.1 min: 95% to 40% B; 9.1-12 min: 40% B	A gradient ensures elution of a wide range of potential impurities.
Flow Rate	0.4 mL/min	Appropriate for a 2.1 mm ID column.
Column Temp.	40 °C	Reduces viscosity and can improve peak symmetry.
Injection Vol.	2 µL	Small volume for high-efficiency columns.
Detection	UV at 254 nm and 280 nm	Aromatic amines typically show strong absorbance at these wavelengths. [7]
Run Time	12 minutes	Allows for column re-equilibration.

- Data Analysis:
 - Integrate all peaks in the chromatogram.

- Calculate the purity of the main peak using the area percent method: % Purity = (Area of Main Peak / Total Area of All Peaks) * 100.
- For quantitative analysis, a calibration curve should be constructed using certified reference standards.

Workflow Diagram:



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Fig 1. HPLC Workflow for Purity Analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) for Volatile Impurities

Principle: GC-MS is ideal for identifying and quantifying volatile and semi-volatile impurities that may not be detected by HPLC, such as residual solvents or low molecular weight synthetic precursors.^{[8][9]} The compound itself has a sufficiently high molecular weight that derivatization is likely not necessary, but this would need to be confirmed experimentally. The mass spectrometer provides definitive identification of separated components.

Experimental Protocol:

- Sample Preparation:
 - Prepare a 1 mg/mL solution of **2-Pentyloxy-5-phenylaniline** in a suitable solvent such as ethyl acetate or dichloromethane.
 - Ensure the solvent is high-purity (GC grade) to avoid interferences.
 - Filter through a 0.45 µm PTFE syringe filter if any particulate matter is visible.
- GC-MS Conditions:

Parameter	Recommended Condition	Rationale
Instrument	GC system with a Mass Selective Detector (MSD)	Standard for impurity identification.
Column	DB-5ms or equivalent (30 m x 0.25 mm, 0.25 µm)	A low-polarity 5% phenyl column offers good general-purpose separation.
Carrier Gas	Helium at 1.0 mL/min (constant flow)	Inert and provides good chromatographic efficiency.
Inlet Temp.	280 °C	Ensures complete volatilization without thermal degradation.
Injection	1 µL, Split mode (e.g., 50:1)	Split injection prevents column overloading with the main component.
Oven Program	Start at 100 °C, hold 2 min; Ramp to 300 °C at 15 °C/min; Hold 5 min	A temperature ramp is necessary to elute compounds with a range of boiling points.
MS Transfer Line	290 °C	Prevents condensation of analytes.
Ion Source Temp.	230 °C	Standard temperature for EI.
Ionization Mode	Electron Ionization (EI) at 70 eV	Provides reproducible fragmentation patterns for library matching.
Scan Range	40 - 450 m/z	Covers the expected mass range of impurities and the parent compound.

- Data Analysis:
 - Identify the main peak corresponding to **2-Pentyloxy-5-phenylaniline** by its retention time and mass spectrum.

- Search the NIST/Wiley mass spectral library for matches to any other detected peaks to tentatively identify impurities.
- Confirm the identity of any significant impurities using certified reference standards if available.

Spectroscopic Analysis for Structural Elucidation

Spectroscopic methods provide orthogonal information to confirm the chemical structure of the synthesized compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: ^1H and ^{13}C NMR are the most powerful tools for de novo structure elucidation. ^1H NMR provides information on the number, environment, and connectivity of protons, while ^{13}C NMR reveals the number and type of carbon atoms.

Protocol:

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6). CDCl_3 is a good first choice; DMSO-d_6 can be used if solubility is an issue and will allow for clear observation of the N-H protons.
- Analysis: Acquire ^1H , ^{13}C , and optionally 2D spectra (like COSY and HSQC) on a 400 MHz or higher spectrometer.

Predicted Spectral Data (based on chemical structure):

- ^1H NMR (predicted):
 - ~7.2-7.6 ppm: Multiplets corresponding to the protons on the unsubstituted phenyl ring.
 - ~6.7-7.0 ppm: Signals (likely doublets and a doublet of doublets) for the three protons on the substituted aniline ring.
 - ~4.0 ppm: A broad singlet for the two $-\text{NH}_2$ protons.
 - ~3.9 ppm: A triplet for the $-\text{OCH}_2-$ protons of the pentyloxy group.

- ~1.7 ppm: A multiplet (quintet) for the -OCH₂CH₂- protons.
- ~1.4 ppm: A multiplet for the two central -CH₂- groups of the pentyl chain.
- ~0.9 ppm: A triplet for the terminal -CH₃ group.
- ¹³C NMR (predicted):
 - ~140-150 ppm: Carbons attached to oxygen and nitrogen (C-O, C-N).
 - ~110-135 ppm: Aromatic carbons. Expect 10 distinct signals in this region (4 quaternary, 6 tertiary CH).
 - ~69 ppm: The -OCH₂- carbon.
 - ~20-30 ppm: The other aliphatic carbons of the pentyl chain.
 - ~14 ppm: The terminal -CH₃ carbon.

Mass Spectrometry (MS)

Principle: High-resolution mass spectrometry (HRMS) using a soft ionization technique like electrospray ionization (ESI) provides a highly accurate mass of the molecular ion, which can be used to confirm the elemental composition. Electron ionization (EI), as used in GC-MS, provides a fragmentation pattern that serves as a structural fingerprint.

Protocol:

- ESI-HRMS: Prepare a dilute solution (~10 µg/mL) in methanol or acetonitrile with 0.1% formic acid. Infuse directly or via LC into an ESI-TOF or ESI-Orbitrap instrument in positive ion mode. The formic acid aids in the formation of the [M+H]⁺ ion.
- EI-MS: See GC-MS protocol (Section 3.2).

Expected Results:

- ESI-HRMS: A prominent ion at m/z 256.1696, corresponding to the [M+H]⁺ adduct (C₁₇H₂₂NO⁺). The measured mass should be within 5 ppm of the theoretical mass.

- EI-MS Fragmentation: Key expected fragments would arise from:
 - Loss of the pentyl chain (cleavage of the O-alkyl bond).
 - Loss of the pentyloxy radical.
 - Benzylic-type cleavage at the bond between the two aromatic rings.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies.

Protocol:

- Acquire a spectrum using an ATR (Attenuated Total Reflectance) accessory, which requires minimal sample preparation. Alternatively, prepare a KBr pellet containing ~1% of the sample.
- Scan from 4000 to 400 cm^{-1} .

Expected Absorption Bands:

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3350 - 3450	N-H stretch (asymmetric & symmetric)	Primary Amine ($-\text{NH}_2$)
3000 - 3100	C-H stretch (sp^2)	Aromatic C-H
2850 - 2960	C-H stretch (sp^3)	Aliphatic C-H (pentyl)
~1600, ~1500	C=C stretch	Aromatic Ring
1220 - 1260	C-O stretch (asymmetric)	Aryl-Alkyl Ether
800 - 850	C-H bend (out-of-plane)	Substituted Benzene

UV-Vis Spectroscopy

Principle: The conjugated aromatic system in **2-Pentyloxy-5-phenylaniline** results in strong absorption of UV radiation. This property is useful for quantitative analysis via HPLC and for creating a characteristic spectral profile.

Protocol:

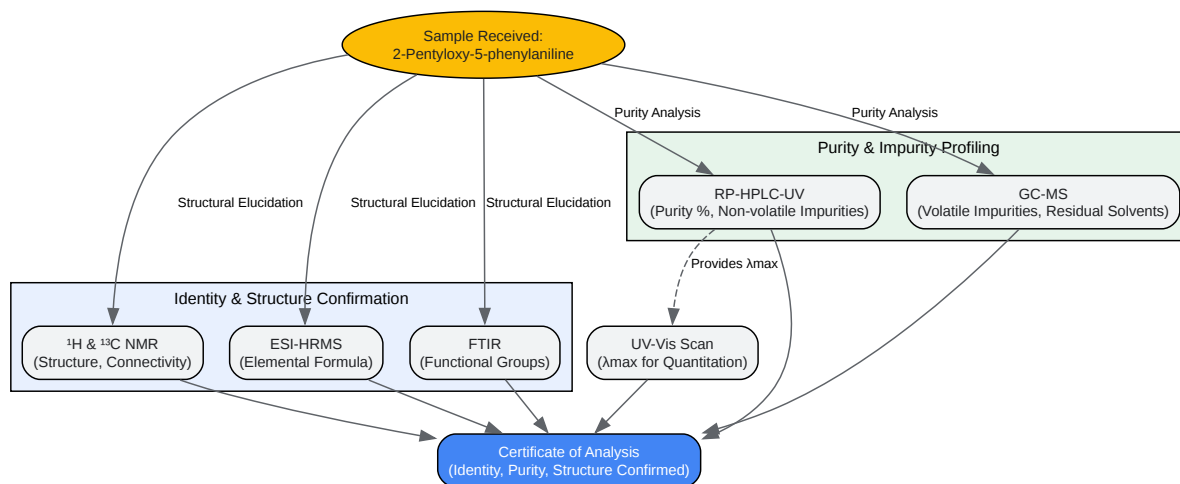
- Prepare a dilute solution (e.g., 10 µg/mL) in a UV-transparent solvent like methanol or acetonitrile.
- Scan the absorbance from 200 to 400 nm in a quartz cuvette using the solvent as a blank.

Expected Results:

- Expect two or more strong absorption maxima (λ_{max}) between 230 nm and 320 nm, characteristic of substituted aniline and biphenyl systems. The exact λ_{max} values and extinction coefficients should be determined experimentally and can be used for concentration calculations according to the Beer-Lambert law.

Integrated Analytical Workflow

For a comprehensive characterization, these techniques should be used in a coordinated manner. The workflow ensures that all aspects of the compound's identity, structure, and purity are confirmed.



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Fig 2. Integrated workflow for comprehensive characterization.

Conclusion

The analytical characterization of **2-Pentyloxy-5-phenylaniline** requires a multi-technique approach. The protocols outlined in this application note provide a robust framework for confirming its identity, elucidating its structure, and determining its purity. By combining the separation power of chromatography (HPLC, GC) with the definitive structural information from spectroscopy (NMR, MS, FTIR), researchers and drug development professionals can ensure the quality and integrity of this important chemical intermediate, facilitating its successful application in further research and development.

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